

Application Notes and Protocols: Preparation of NF-449 for In Vitro Assays

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Audience: Researchers, scientists, and drug development professionals.

Introduction

NF-449 is a potent and selective antagonist of the P2X1 purinergic receptor, a ligand-gated ion channel activated by extracellular ATP.[1][2][3][4] It also exhibits activity as a Gsα-selective antagonist and an inhibitor of the DNA-binding activity of HMGA2.[1][2][5] Due to its high affinity and selectivity for the P2X1 receptor, **NF-449** is a valuable tool for studying the physiological and pathological roles of this receptor in various cellular processes, including platelet aggregation, smooth muscle contraction, and inflammation.[6] Proper dissolution and preparation of **NF-449** are critical for obtaining accurate and reproducible results in in vitro assays. This document provides detailed protocols for the solubilization of **NF-449** and a summary of its key characteristics.

Data Presentation Physicochemical and Solubility Data of NF-449



Parameter	Value	Source
Molecular Weight	1505.06 g/mol	[1]
Formula	C41H24N6Na8O29S8	[1]
Appearance	White to off-white solid	
Purity	≥90% (HPLC)	[1]
Solubility in Water	Up to 25 mg/mL	[1]
Maximum Concentration in Water	~17 mM (based on MW of 1505.06)	
Storage	Store at room temperature	[2]
Stock Solution Storage	-20°C for 1 month or -80°C for 6 months	[5]

Note: The product is often supplied with a high degree of hydration and may contain residual NaCl.[1][2] It is crucial to refer to the batch-specific Certificate of Analysis (CoA) for the exact molecular weight and net product content to ensure accurate concentration calculations.[2]

Experimental Protocols Preparation of a High-Concentration Stock Solution of NF-449

This protocol describes the preparation of a 10 mM stock solution of NF-449 in water.

Materials:

- NF-449 powder
- Nuclease-free water (or appropriate cell culture grade water)
- Sterile microcentrifuge tubes or vials
- Calibrated pipette



Vortex mixer

Procedure:

- Determine the Batch-Specific Molecular Weight: Consult the Certificate of Analysis (CoA)
 provided by the supplier for the precise molecular weight of the specific lot of NF-449.
- Calculate the Required Mass: Use the following formula to calculate the mass of NF-449 required to prepare the desired volume and concentration of the stock solution: Mass (mg) = Desired Volume (mL) x Desired Concentration (mM) x Molecular Weight (g/mol) / 1000 Example for 1 mL of a 10 mM stock solution (using the typical MW of 1505.06): Mass (mg) = 1 mL x 10 mM x 1505.06 g/mol / 1000 = 15.05 mg
- Weigh the NF-449 Powder: Carefully weigh the calculated amount of NF-449 powder in a sterile microcentrifuge tube.
- Dissolution: Add the desired volume of nuclease-free water to the tube containing the NF-449 powder.
- Vortexing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle
 warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary, but avoid
 excessive heat.
- Sterilization (Optional): If required for your specific application, the stock solution can be filter-sterilized using a 0.22 μm syringe filter.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freezethaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[5]

Preparation of Working Solutions for In Vitro Assays

This protocol describes the dilution of the high-concentration stock solution to the final working concentration required for the in vitro assay.

Materials:

10 mM NF-449 stock solution



- Appropriate assay buffer or cell culture medium
- Sterile microcentrifuge tubes
- Calibrated pipettes

Procedure:

- Thaw the Stock Solution: Thaw a single aliquot of the 10 mM NF-449 stock solution at room temperature or on ice.
- Calculate the Dilution: Determine the volume of the stock solution needed to achieve the desired final concentration in your assay volume using the formula: V1 x C1 = V2 x C2 Where:
 - V1 = Volume of stock solution
 - C1 = Concentration of stock solution (10 mM)
 - V2 = Final volume of the working solution
 - \circ C2 = Desired final concentration of the working solution Example for preparing 1 mL of a 100 μM working solution: V1 x 10,000 μM = 1000 μL x 100 μM V1 = (1000 μL x 100 μM) / 10,000 μM = 10 μL
- Prepare the Working Solution: Add the calculated volume of the NF-449 stock solution to the appropriate volume of pre-warmed assay buffer or cell culture medium.
- Mix Thoroughly: Gently mix the working solution by pipetting up and down or by gentle vortexing.
- Immediate Use: Use the freshly prepared working solution in your in vitro assay immediately.
 Avoid storing diluted solutions for extended periods.

Mandatory Visualizations

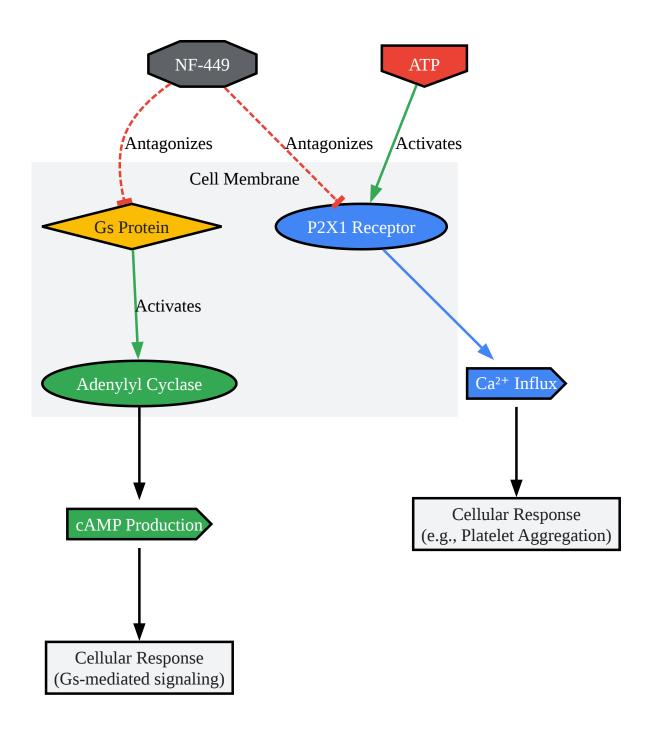




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Caption: Experimental workflow for the preparation of NF-449 solutions.





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Caption: **NF-449** mechanism of action on signaling pathways.

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